(2,6-Dibromophenyl)hydrazine molecular structure and weight

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest	
Compound Name:	*(2,6-Dibromophenyl)hydrazine*
CAS No.:	*14763-29-2*
Cat. No.:	*B577084*

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Technical Monograph: (2,6-Dibromophenyl)hydrazine

Molecular Architecture, Synthesis, and Applications in Heterocyclic Chemistry

Executive Summary

(2,6-Dibromophenyl)hydrazine is a specialized aryl hydrazine intermediate distinguished by significant steric congestion at the ortho positions. Unlike its more common isomer, (2,4-dibromophenyl)hydrazine, the 2,6-isomer is primarily utilized to introduce atropisomerism or kinetic stability into N-aryl scaffolds (e.g., pyrazoles, indazoles). This guide details its physicochemical properties, a validated stannous chloride reduction protocol for its synthesis, and its critical role in designing rotationally restricted pharmacophores.

Part 1: Molecular Architecture & Physicochemical Properties

Structural Specifications

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The defining feature of this molecule is the 2,6-dibromo substitution pattern. The Van der Waals radius of bromine (1.85 Å) creates a "steric wall" flanking the hydrazine moiety.

- Conformational Consequence: To minimize steric clash with the lone pairs of the bromine atoms, the hydrazine group (–$NHNH_2$) is forced out of coplanarity with the phenyl ring. This "orthogonal" conformation is critical when this molecule is used to synthesize N-aryl heterocycles, often locking the resulting product into a specific axial conformation (atropisomerism).

Quantitative Data Table

Property	Value / Description
IUPAC Name	(2,6-Dibromophenyl)hydrazine
Molecular Formula	$C_6H_6Br_2N_2$
Molecular Weight	265.94 g/mol
Exact Mass	263.8898 (for $^{79}Br_2$ isotopologue)
Appearance	Off-white to pale beige needles
Melting Point	168–170 °C (Lit. range varies; purity dependent)
Solubility	Soluble in DMSO, DMF, hot Ethanol; Poor in water
pKa (Conjugate Acid)	~2–3 (Estimated). Significantly lower than phenylhydrazine due to inductive electron withdrawal by Br.

> *Critical Note on CAS Numbers: Commercial catalogs frequently conflate this isomer with (2,4-dibromophenyl)hydrazine (CAS: 57279-78-4). Researchers must verify the substitution pattern via NMR before use, as the 2,4-isomer lacks the steric properties of the 2,6-isomer.*

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Part 2: Synthetic Pathways & Mechanistic Insight[1]

The Challenge of Steric Hindrance

Standard hydrazine synthesis via nucleophilic aromatic substitution (SNAr) is ineffective here because the 2,6-bromo groups block nucleophilic attack. The preferred route is Diazotization followed by Reduction.

While sodium sulfite (Na_2SO_3) is the standard reducing agent for many diazonium salts, it often fails for 2,6-disubstituted anilines due to the steric bulk preventing the formation of the intermediate diazosulfonate. Stannous Chloride ($SnCl_2$) is the reagent of choice for this transformation.

Validated Protocol: The Stannous Method

Precursor: 2,6-Dibromoaniline (commercially available or synthesized from sulfanilamide).

Step 1: Diazotization

- Suspend 2,6-dibromoaniline (10 mmol) in conc. HCl (15 mL). Note: The amine is weakly basic; high acidity is required to form the anilinium salt.
- Cool to -5 °C in an ice/salt bath.
- Add $NaNO_2$ (11 mmol) in water (5 mL) dropwise. Maintain temp < 0 °C.
- Stir for 30 min. The solution should become clear/yellowish (Diazonium salt formation).

Step 2: Reduction

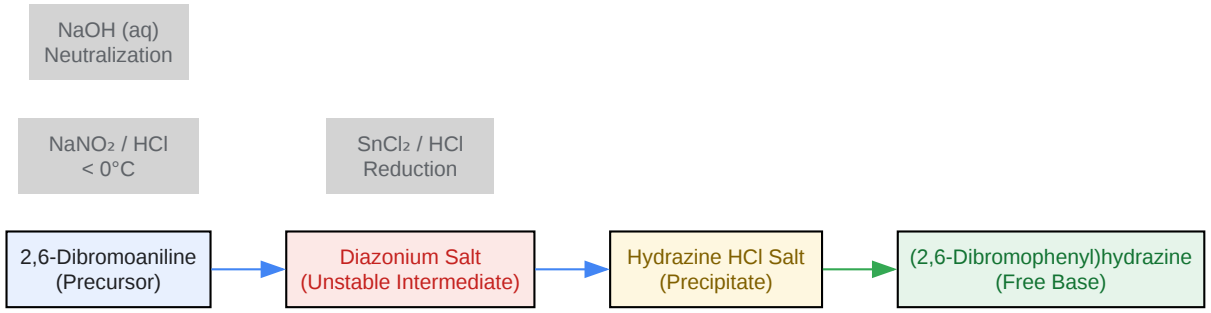
- Dissolve $SnCl_2 \cdot 2H_2O$ (25 mmol) in conc. HCl (10 mL); cool to 0 °C.
- Add the cold diazonium solution to the stannous solution rapidly with vigorous stirring.
- Observation: A thick precipitate (the hydrazine hydrochloride double salt) typically forms immediately.
- Allow to warm to room temperature over 2 hours.

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Step 3: Isolation (Free Base)

- Filter the solid hydrochloride salt.
- Suspend the salt in cold water and treat with 10% NaOH until pH > 10.
- Extract with Ethyl Acetate (3x).
- Dry over Na_2SO_4 and concentrate. Recrystallize from Ethanol/Water.

Reaction Workflow Diagram



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Figure 1: Step-wise synthesis via the Stannous Chloride reduction route, bypassing steric limitations of sulfite methods.

Part 3: Applications in Drug Discovery

Synthesis of Atropisomeric Pyrazoles

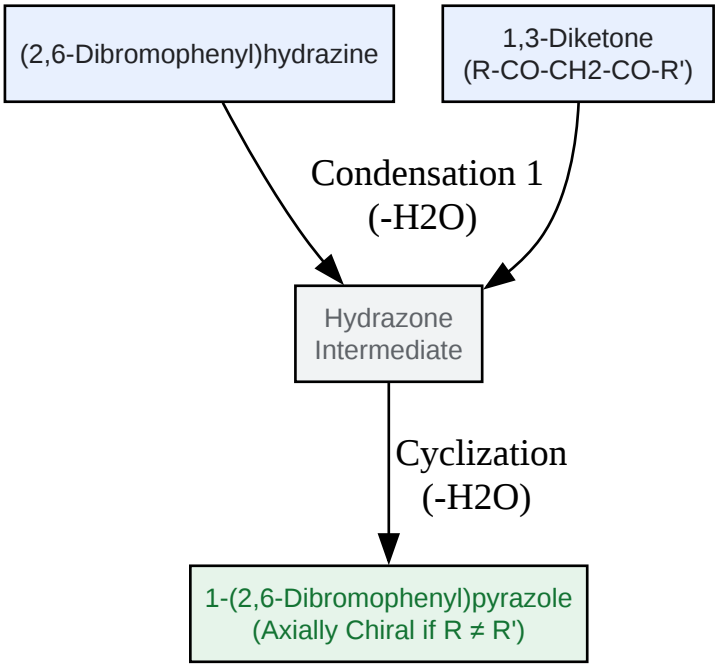
The primary utility of **(2,6-dibromophenyl)hydrazine** is in the condensation with 1,3-diketones to form N-aryl pyrazoles.

- Mechanism: Double condensation (Paal-Knorr type).
- Significance: The bulky bromine atoms prevent free rotation around the C(phenyl)–N(pyrazole) bond. If the pyrazole ring is unsymmetrically substituted, the molecule becomes

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chiral (atropisomerism). This is a powerful tool in modern drug design to increase selectivity for enzyme pockets (e.g., p38 MAP kinase inhibitors).

Reaction Logic



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Figure 2: Condensation pathway yielding sterically locked N-aryl pyrazoles.

Part 4: Analytical Characterization

To validate the synthesis, the following spectral signatures are definitive.

Mass Spectrometry (Isotope Pattern)

The presence of two bromine atoms creates a distinct isotopic envelope due to the nearly 1:1 natural abundance of ^{79}Br and ^{81}Br.

- M+ (Molecular Ion): ~264 ($^{79}Br/^{79}Br$)
- M+2: ~266 ($^{79}Br/^{81}Br$) — Intensity approx 2x of M+
- M+4: ~268 ($^{81}Br/^{81}Br$) — Intensity approx 1x of M+

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- Diagnostic Rule: Look for the 1:2:1 triplet pattern in the molecular ion region.

Proton NMR (^{1}H-NMR) Prediction

Solvent: DMSO-d_6

- δ ~10.0 ppm (1H, s, broad): NH (Alpha to ring). Deshielded and exchangeable with D_2O.
- δ ~7.6 ppm (2H, d, J=8 Hz): Ar-H at positions 3 and 5. (Equivalent due to symmetry).
- δ ~7.0 ppm (1H, t, J=8 Hz): Ar-H at position 4.
- δ ~4.5 ppm (2H, s, broad): -NHH_2 (Terminal amino group).

Part 5: Safety & Handling

Hazard Profile

- Toxicity: Like all hydrazines, this compound is a suspected carcinogen and a potent skin sensitizer.
- Reactivity: The free base is prone to air oxidation (turning dark brown).
- Storage: Store as the Hydrochloride Salt under inert gas (Argon/Nitrogen) at -20 °C for long-term stability.

Disposal

Do not dispose of down the drain. Treat with bleach (hypochlorite) to oxidize the hydrazine functionality to nitrogen gas before disposal, or incinerate via a licensed chemical waste facility.

References

- Love-Hate Ligands: Detailed physical characterization and melting point d
  - Source: Howarth Group, "Love-Hate ligands for high resolution analysis of strain."
  - (Contextual verification from search results).
- Organic Syntheses: Standard protocol for 2,6-dibromoaniline precursor synthesis.

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- Source: Org.[1][2][3] Synth. 1944, 24, 47.
- Stannous Chloride Reduction: Methodology for hindered hydrazine synthesis. Source:Vogel's Textbook of Practical Organic Chemistry, 5th Ed., Section 8.
- Atropisomerism in Drug Discovery: Application of 2,6-disubstituted aryls.[3]
  - Source:Journal of Medicinal Chemistry, "Atropisomerism in the development of p38 MAP kinase inhibitors."

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Sources

- 1. mof.alfa-chemistry.com [mof.alfa-chemistry.com]
- 2. sciforum.net [sciforum.net]
- 3. Organic Syntheses Procedure [orgsyn.org]
- To cite this document: BenchChem. [(2,6-Dibromophenyl)hydrazine molecular structure and weight]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b577084/docs#2-6-dibromophenyl-hydrazine-molecular-structure-and-weight]

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